

Application Notes and Protocols for Losartan Analysis in Human Plasma

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Compound of Interest

Compound Name: *Losartan-d4 Carboxylic Acid*

Cat. No.: *B1139441*

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These application notes provide detailed protocols for the three most common sample preparation techniques for the analysis of losartan in human plasma: Solid-Phase Extraction (SPE), Liquid-Liquid Extraction (LLE), and Protein Precipitation (PPT). The methods are suitable for researchers, scientists, and drug development professionals involved in pharmacokinetic and bioequivalence studies.

Solid-Phase Extraction (SPE)

SPE is a highly selective and efficient method for extracting losartan and its active metabolite, EXP3174, from human plasma. It provides clean extracts, leading to reduced matrix effects and improved assay sensitivity.

Application Note:

This protocol details the use of Oasis HLB cartridges for the extraction of losartan from human plasma prior to LC-MS/MS analysis. The method demonstrates high and reproducible recoveries.^{[1][2]}

Experimental Protocol:

Materials:

- Human plasma sample
- Internal Standard (IS) working solution (e.g., Irbesartan, 2000 ng/mL)

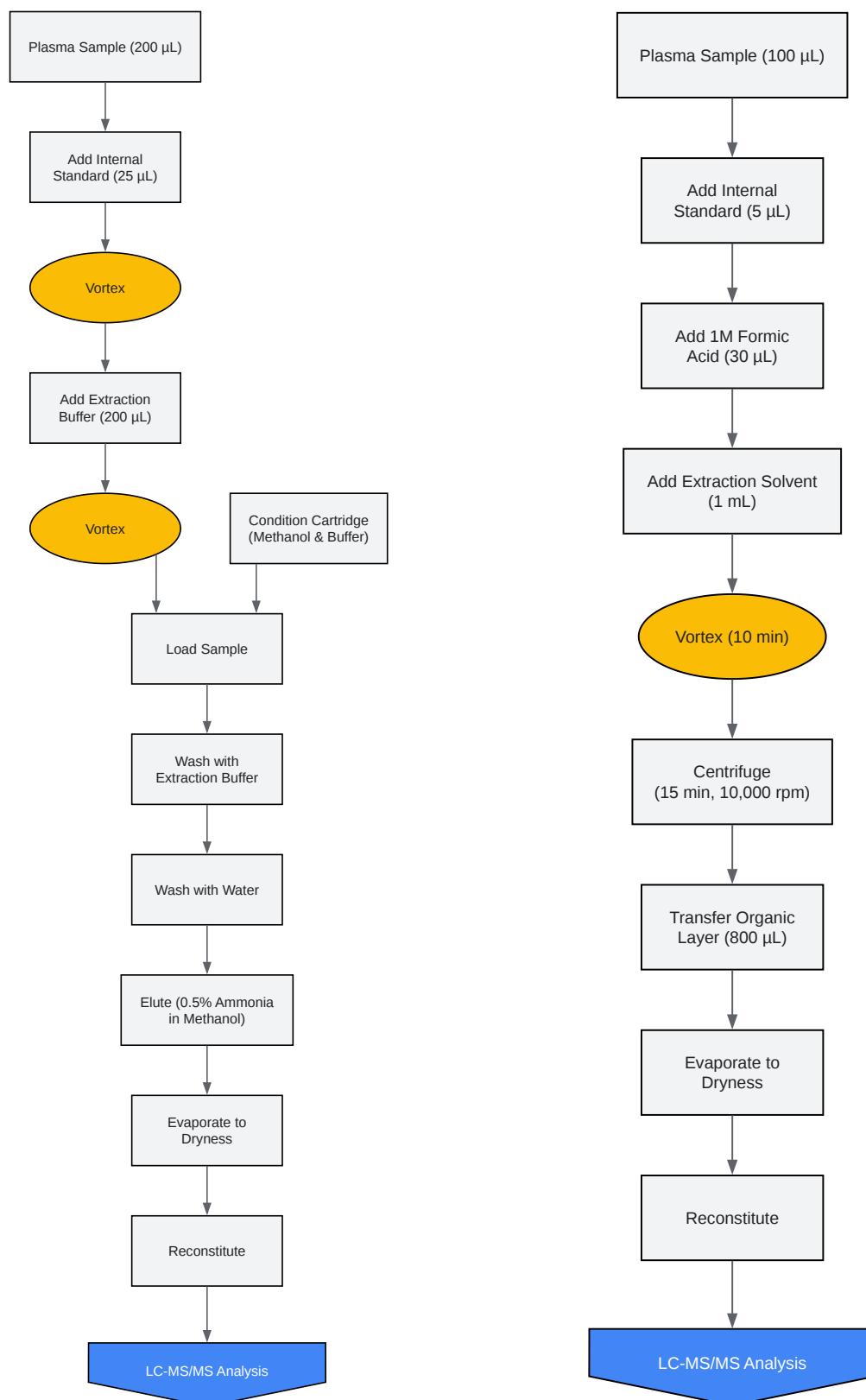
- Extraction buffer (0.5% formic acid in water)
- Methanol
- 0.5% Ammonia in methanol
- Oasis HLB cartridges (30 mg/1 mL)
- Nitrogen evaporator

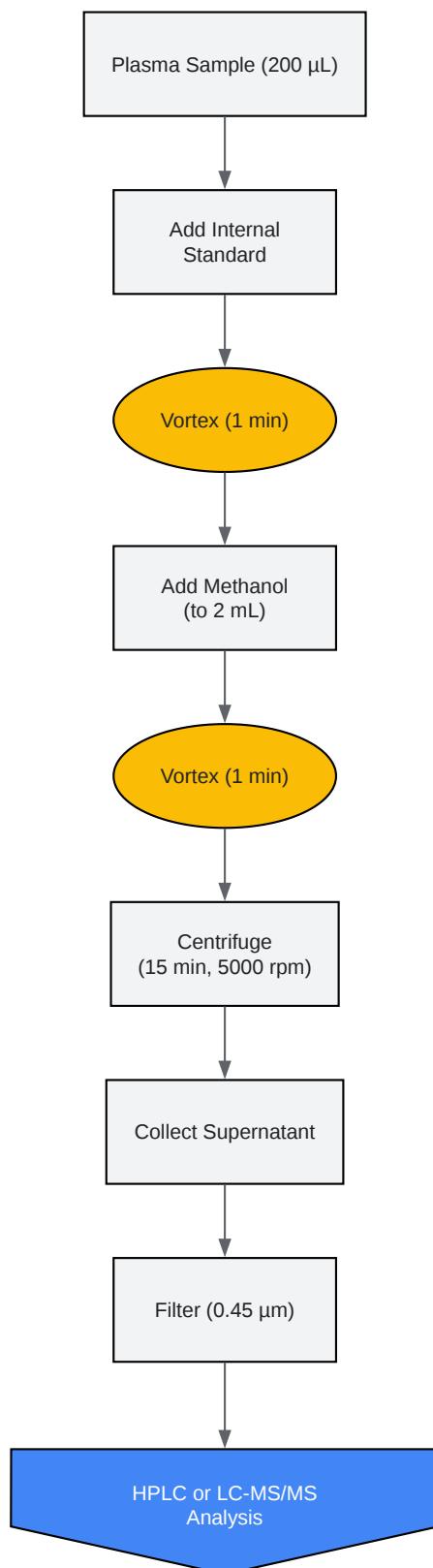
Procedure:

- Sample Pre-treatment:
 - To a 200 μ L aliquot of human plasma, add 25 μ L of the IS working solution.
 - Vortex the mixture for 10 seconds.
 - Add 200 μ L of extraction buffer and vortex again.
- Cartridge Conditioning:
 - Condition the Oasis HLB cartridge with 1.0 mL of methanol.
 - Equilibrate the cartridge with 1.0 mL of extraction buffer.
- Sample Loading:
 - Load the pre-treated plasma sample onto the conditioned cartridge.
- Washing:
 - Wash the cartridge with 1.0 mL of extraction buffer.
 - Wash the cartridge again with 1.0 mL of water.
- Elution:
 - Elute the analytes and IS with 1.0 mL of 0.5% ammonia in methanol.

- Dry-down and Reconstitution:
 - Evaporate the eluate to dryness at 45°C under a stream of nitrogen.
 - Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

Workflow Diagram:





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References

- 1. Simultaneous determination of losartan, losartan acid and amlodipine in human plasma by LC-MS/MS and its application to a human pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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